

The Discovery, Structure, and Biological Activity of Cimicifugic Acid B: A Technical Guide

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Compound of Interest

Compound Name: *Cimicifugic Acid B*

Cat. No.: *B1239078*

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Introduction

Cimicifugic Acid B is a naturally occurring phenylpropanoid derivative that has garnered significant interest in the scientific community for its notable biological activities. As a member of the cimicifugic acid family, it is primarily isolated from various species of the genus *Cimicifuga* (also known as *Actaea*), a plant with a long history of use in traditional medicine. This technical guide provides a comprehensive overview of the discovery, chemical structure elucidation, and key biological properties of **Cimicifugic Acid B**, with a focus on its potential as a therapeutic agent.

Discovery and Isolation

Cimicifugic Acid B was first reported as one of several new fukiic acid esters isolated from *Cimicifuga* species. The initial discovery and characterization of this class of compounds were part of broader phytochemical investigations into the constituents of these medicinal plants. The isolation of **Cimicifugic Acid B** and its congeners has been achieved through various chromatographic techniques, with centrifugal partition chromatography (CPC) proving to be a particularly effective method for separating these acidic compounds from the complex plant matrix.

Chemical Structure

The chemical structure of **Cimicifugic Acid B** was elucidated through a combination of spectroscopic techniques, primarily nuclear magnetic resonance (NMR) spectroscopy and mass spectrometry (MS). It is characterized as a hydroxycinnamic acid ester of fukiic acid. The systematic IUPAC name for **Cimicifugic Acid B** is (2R,3S)-2-[(3,4-dihydroxyphenyl)methyl]-2-hydroxy-3-[(E)-3-(3-hydroxy-4-methoxyphenyl)prop-2-enoyl]oxybutanedioic acid[1]. Its chemical formula is C₂₁H₂₀O₁₁ with a molecular weight of 448.38 g/mol [1][2].

Physicochemical and Spectroscopic Data

A comprehensive understanding of the physicochemical and spectroscopic properties of **Cimicifugic Acid B** is essential for its identification, characterization, and further development.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₂₁ H ₂₀ O ₁₁	[1][2]
Molecular Weight	448.38 g/mol	[1][2]
CAS Number	205114-66-5	

Note: Experimentally determined melting point and specific optical rotation data are not consistently reported in the reviewed literature.

Spectroscopic Data

The structural elucidation of **Cimicifugic Acid B** relies heavily on NMR and mass spectrometry. Below is a summary of the key spectroscopic data.

Mass Spectrometry Data

Ionization Mode	Precursor Ion (m/z)	Key Fragment Ions (m/z)
Negative	[M-H] ⁻	447.094

Note: While complete ¹H and ¹³C NMR data tables are not available in a single comprehensive source, the structure has been confirmed through detailed 1D and 2D NMR experiments as

reported in the literature.

Biological Activity and Therapeutic Potential

Cimicifugic Acid B has demonstrated a range of biological activities, with its antioxidant and anticancer properties being the most extensively studied.

Antioxidant Activity

Cimicifugic Acid B exhibits potent antioxidant activity, as evidenced by its ability to scavenge free radicals.

Assay	IC ₅₀ (μM)	Reference
DPPH Radical Scavenging	21	[3]

Anticancer Activity

Recent studies have highlighted the significant antiproliferative and cytotoxic potential of **Cimicifugic Acid B** against various cancer cell lines. Its anticancer effects are attributed to its ability to induce apoptosis and modulate key signaling pathways involved in cancer progression.

Cell Line	Activity	Reference
Cervical Cancer (C33A)	Antiproliferative, Pro-apoptotic	[4]
Human Colon Cancer (HCT116)	Antiproliferative	[5]

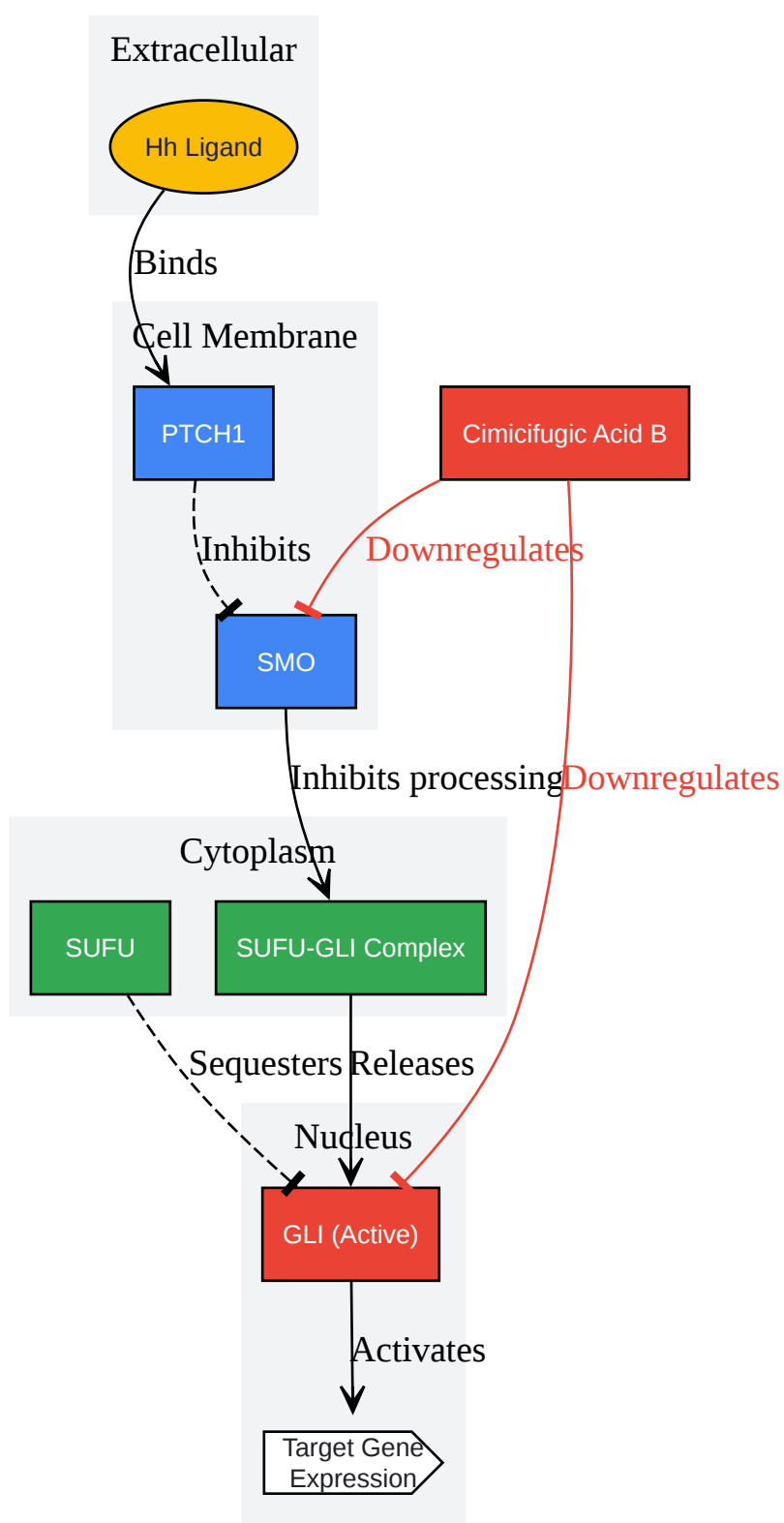
Note: While specific IC₅₀ values against a broad panel of cancer cell lines are not yet fully compiled in the literature, the existing data strongly supports its potential as an anticancer agent.

Signaling Pathway Modulation

Cimicifugic Acid B exerts its biological effects by modulating critical cellular signaling pathways, primarily the Hedgehog and apoptosis pathways.

Hedgehog Signaling Pathway

The Hedgehog (Hh) signaling pathway is crucial during embryonic development and its aberrant activation is implicated in the development of several cancers. **Cimicifugic Acid B** has been shown to downregulate this pathway, contributing to its anticancer effects. It has been found to modulate the expression of key pathway components, including Smoothened (Smo) and the Gli family of transcription factors[4].

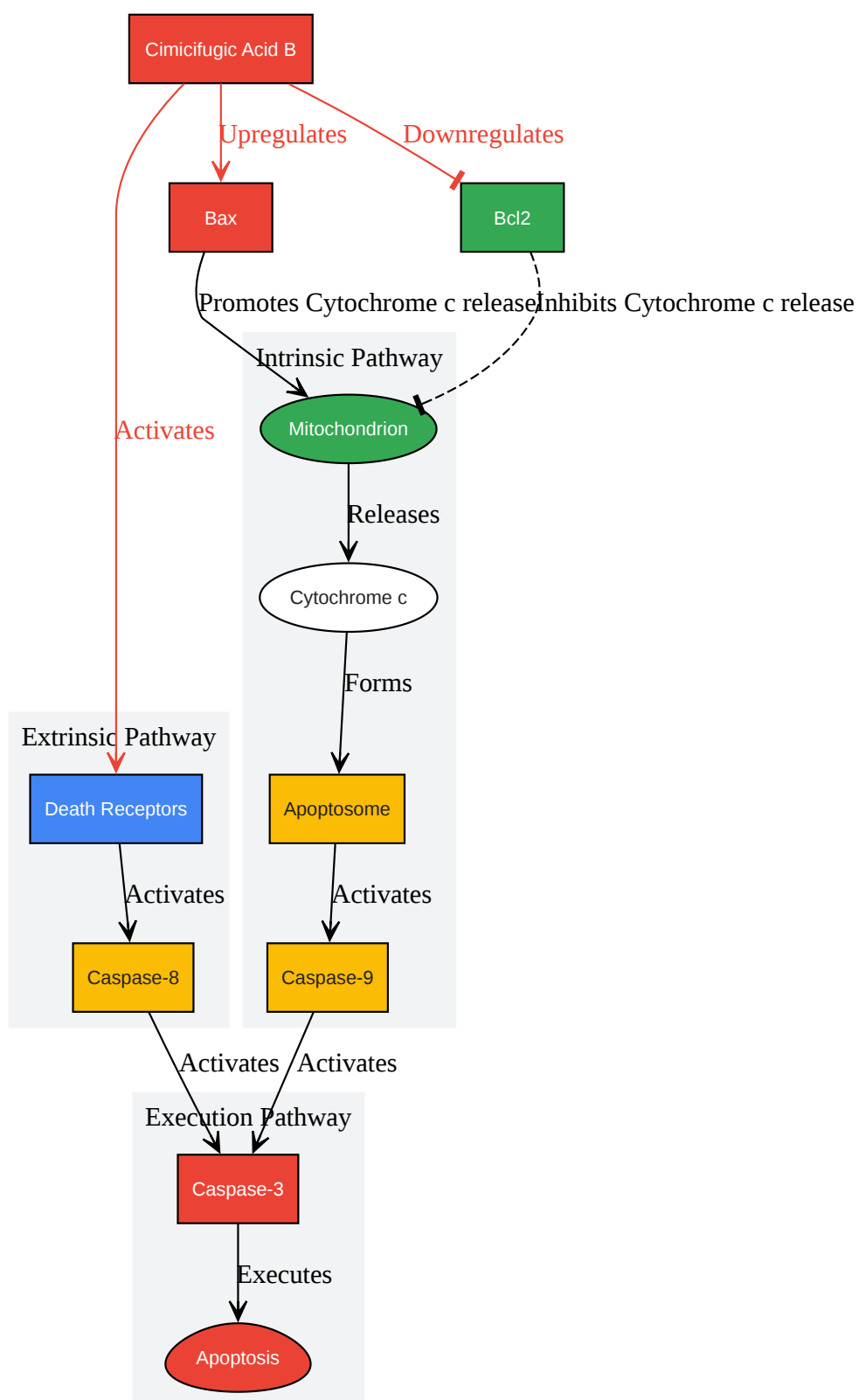


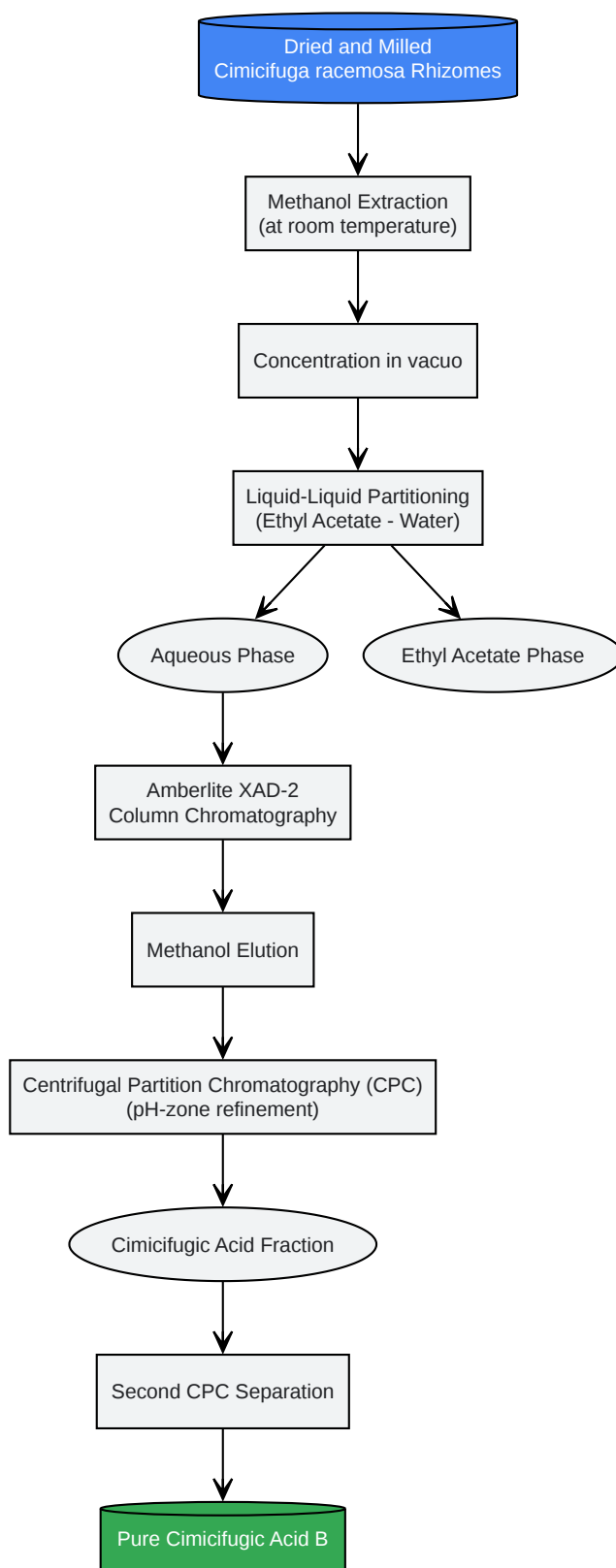
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Figure 1: Modulation of the Hedgehog Signaling Pathway by **Cyclicfugic Acid B**.

Apoptosis Pathway

Cimicifugic Acid B has been demonstrated to induce apoptosis in cancer cells through both the intrinsic and extrinsic pathways. This involves the activation of key caspases and modulation of the Bax/Bcl-2 ratio. Specifically, it has been shown to activate caspase-3, caspase-8, and caspase-9[6].





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